

4-Formamidobenzoic acid in the preparation of bioac

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Compound of Interest

Compound Name: 4-Formamidobenzoic acid

Cat. No.: B022608

An Application Guide to **4-Formamidobenzoic Acid** in the Synthesis of Bioactive Molecules

Authored by: A Senior Application Scientist

Introduction: The Strategic Importance of 4-Formamidobenzoic Acid

In the intricate world of medicinal chemistry and drug development, the selection of starting materials is a critical determinant of synthetic efficiency. An aromatic compound, has emerged as a foundational building block for constructing complex molecular architectures.^[1] Its structure, featuring a carbonyl group and an amine group, provides a versatile platform with two distinct points for chemical modification.^[1] The carboxylic acid provides a reactive handle for amide bond formation—the nitrogen atom serves as a stable and reliable protecting group for the corresponding aniline, which can be unveiled under specific conditions for further functionalization.

This guide provides an in-depth exploration of 4-FABA's applications, moving beyond simple procedural lists to explain the causality behind experimentally proven protocols, and use a key bioactive molecule's synthetic intermediate as a case study to illustrate its practical utility for researchers, scientists, and engineers.

Physicochemical Properties and Safe Handling

A thorough understanding of a reagent's properties is paramount for its effective and safe use in the laboratory. **4-Formamidobenzoic acid** is an off-white solid.

Table 1: Physicochemical Properties of **4-Formamidobenzoic Acid**

Property	Value	Reference
CAS Number	28533-43-9	[1][2]
Molecular Formula	C ₈ H ₇ NO ₃	[2][4]
Molecular Weight	165.15 g/mol	[2][3]
Melting Point	250-252 °C	[4]
Boiling Point	428.6 °C at 760 mmHg	[2][6]
Density	1.39 g/cm ³	[2][6]
Appearance	White to Off-White Solid	[2][3]
Solubility	Soluble in DMSO, Methanol	[4][7]

Safety and Handling Precautions

As with any chemical reagent, proper safety protocols must be strictly followed. **4-Formamidobenzoic acid** is classified as an irritant.^[4]

- Personal Protective Equipment (PPE): Always wear protective gloves, safety goggles with side shields, and a lab coat.^{[8][9]}
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid breathing dust.^{[8][10]}
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.^{[8][9]} In case of contact, rinse the affected area immediately.^{[8][9]}
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.^{[8][10]} It is recommended to store it in a refrigerator.^{[3][4]}

- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations at an approved waste disposal plant.[\[8\]](#)[\[9\]](#)

Core Synthetic Strategy: Amide Bond Formation

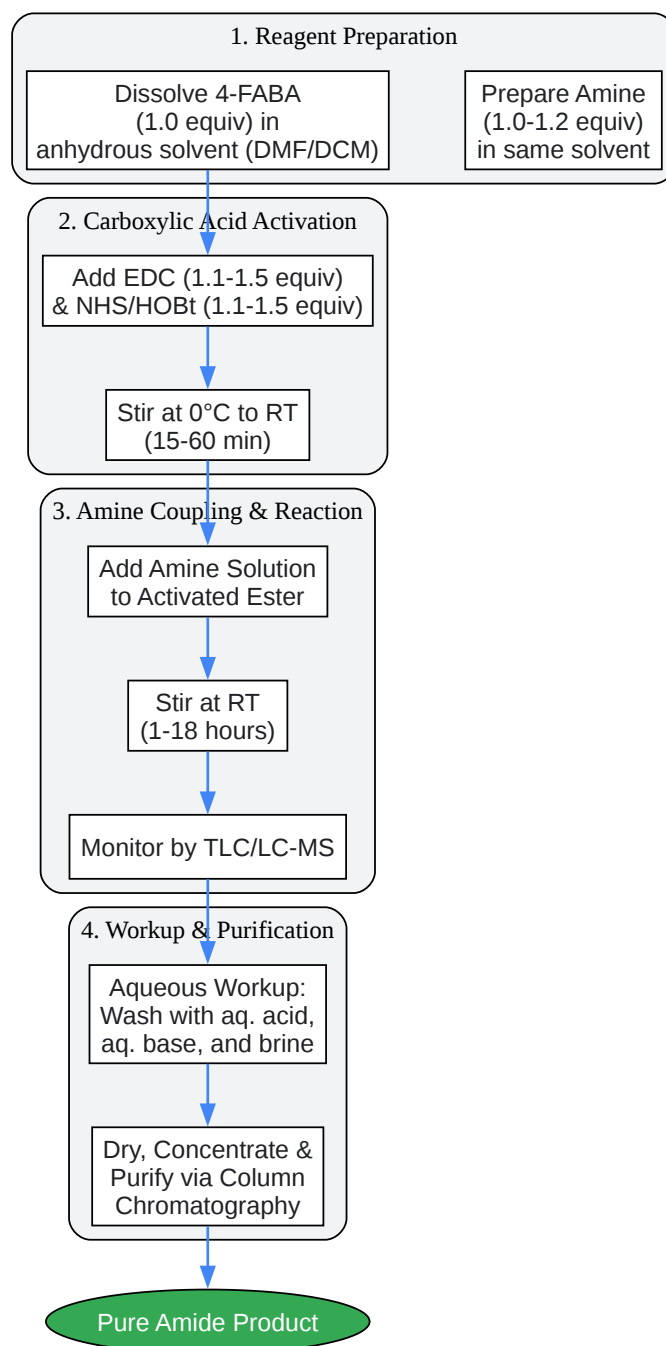
The most powerful application of 4-FABA in bioactive synthesis is the formation of an amide bond using its carboxylic acid moiety. This reaction is fundamental for the synthesis of peptides, nucleic acids, and other complex therapeutics. Direct condensation of a carboxylic acid with an amine is generally inefficient. Therefore, the carboxylic acid is activated for nucleophilic attack by the amine.[\[11\]](#)[\[12\]](#)

Mechanism of Action: Carbodiimide and Additive-Mediated Coupling

A prevalent and robust method for amide bond formation involves the use of a carbodiimide, such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) or 1-hydroxybenzotriazole (HOBt).[\[13\]](#)[\[14\]](#)

- Activation: The carboxylic acid attacks EDC, forming a highly reactive O-acylisourea intermediate.
- Stable Intermediate Formation: This intermediate is susceptible to side reactions and racemization. An additive like NHS rapidly reacts with the O-acylisourea to form a stable NHS-ester, which is crucial for minimizing side products and preserving stereochemical integrity, especially with chiral substrates.[\[13\]](#)
- Aminolysis: The amine nucleophile attacks the NHS-ester, displacing the NHS leaving group to form the desired stable amide bond.

The general workflow for this critical transformation is depicted below.



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Caption: General experimental workflow for amide coupling.

Application Case Study: Synthesis of a Pralatrexate Precursor

To illustrate the practical application of 4-FABA, we will outline the synthesis of a key precursor for Pralatrexate. Pralatrexate is a potent antifolate drug features an L-glutamic acid moiety connected via an amide bond to a complex benzoic acid derivative.^[15] The synthesis of Pralatrexate and its analogs

In this protocol, we will couple **4-formamidobenzoic acid** with the diethyl ester of L-glutamic acid. This reaction demonstrates the core strategy of us molecules.

Protocol 1: Synthesis of Diethyl (S)-2-(4-formamidobenzamido)pentanedioate

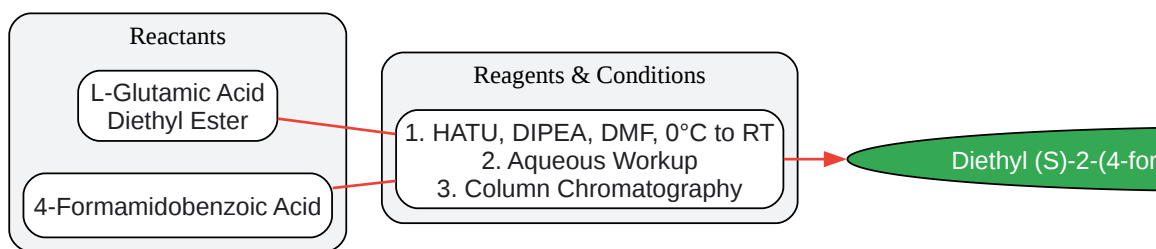
This protocol details the HATU-mediated coupling of 4-FABA with L-glutamic acid diethyl ester hydrochloride. HATU is a highly efficient uronium-base racemization, making it ideal for sensitive substrates.^[13]

Materials:

- **4-Formamidobenzoic acid** (1.0 equiv)
- L-Glutamic acid diethyl ester hydrochloride (1.05 equiv)
- HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) (1.1 equiv)
- N,N-Diisopropylethylamine (DIPEA) (3.0 equiv)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- 5% Lithium chloride (LiCl) aqueous solution
- Saturated sodium bicarbonate (NaHCO₃) aqueous solution
- Brine (saturated NaCl aqueous solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask, magnetic stirrer, and standard glassware
- Inert atmosphere (Nitrogen or Argon)

Experimental Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere, dissolve **4-formamidobenzoic acid** (1.0 equiv) and HATU (1.1 eq
- **Base Addition:** Cool the solution to 0 °C using an ice bath. Add DIPEA (3.0 equiv) dropwise to the stirred solution. The solution may change color.
- **Pre-activation:** Allow the mixture to stir at 0 °C for 15-30 minutes. This step ensures the formation of the highly reactive OAt-active ester of 4-FABA
- **Amine Addition:** In a separate flask, dissolve L-Glutamic acid diethyl ester hydrochloride (1.05 equiv) in a minimal amount of anhydrous DMF and a
- **Reaction:** Allow the reaction to warm to room temperature and stir for 2-6 hours.
- **Monitoring:** Monitor the reaction's progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the
- **Workup - Quenching and Extraction:** Upon completion, dilute the reaction mixture with ethyl acetate. Wash the organic layer sequentially with 5% a times), and finally with brine (1 time).^[11]
- **Drying and Concentration:** Dry the separated organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate the solvent under reduced pr
- **Purification:** Purify the resulting crude oil or solid by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexane

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Caption: Synthesis of a Pralatrexate precursor via amide coupling.

Characterization and Validation

The identity and purity of the synthesized product must be rigorously confirmed.

Table 2: Analytical Methods for Product Validation

Technique	Purpose	Expected Outcome
^1H NMR	Structural confirmation and purity assessment.	Significant peaks in the product region.
^{13}C NMR	Confirms the carbon skeleton of the molecule.	Peak carbonyl at ~165 ppm.
Mass Spectrometry (MS)	Determines the molecular weight of the product.	A major peak at the expected molecular weight ($\text{C}_{17}\text{H}_{17}\text{N}_2\text{O}_6$).
Infrared (IR) Spectroscopy	Identifies key functional groups.	Characteristic amide and carboxylate absorption bands.
HPLC	Assesses purity and quantifies the product.	A single sharp peak at the expected retention time.

Troubleshooting Common Issues in Synthesis

Problem	Potential Cause(s)	Suggested Solution
Low or No Product Yield	1. Inactive coupling reagents (degraded by moisture).2. Insufficient base (DIPEA).3. Poor quality or wet solvent (DMF).	1. Use fresh reagents.2. Ensure sufficient base.3. Dry solvents.
Multiple Spots on TLC (Side Products)	1. O-acylisourea rearrangement (if no NHS/HOBt is used with EDC).2. Racemization of the amino acid.3. Incomplete reaction.	1. Use NHS/HOBt.2. Keep reaction temperature low.3. Monitor reaction progress.
Difficulty Removing DMF	DMF has a high boiling point and is water-soluble.	Perform azeotropic distillation or use a rotary evaporator.
Product is an Oil and Hard to Purify	The product may be non-crystalline at room temperature.	Ensure the product is fully dried and consider recrystallization from a suitable solvent.

Conclusion

4-Formamidobenzoic acid is more than just a simple chemical intermediate; it is a strategic tool for the efficient construction of bioactive molecules. critical amide bonds while providing a masked amino group for potential downstream transformations. By understanding the principles of amide coupling (FABA) to accelerate the synthesis of complex therapeutic agents, such as Pralatrexate and other enzyme inhibitors. The self-validating nature of the process ensures the reliability and reproducibility required in the demanding field of drug discovery.

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